7-fluoro-5-azaindole vs 7-azaindole structural differences

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Compound of Interest

Compound Name:	*7-Fluoro-1H-pyrrolo[3,2-c]pyridine-2-carbaldehyde*
Cat. No.:	*B12104422*

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Technical Deep Dive: 7-Fluoro-5-Azaindole vs. 7-Azaindole

Scaffold Hopping, Electronic Tuning, and Kinase Binding Vectors

Executive Summary

In the realm of kinase inhibitor design, 7-azaindole (1H-pyrrolo[2,3-b]pyridine) is the "privileged" scaffold, renowned for its ability to mimic the adenine ring of ATP and form bidentate hydrogen bonds with the kinase hinge region.[1]

7-fluoro-5-azaindole (7-fluoro-1H-pyrrolo[3,2-c]pyridine) represents a sophisticated scaffold hop. It is not merely a halogenated derivative but a constitutional isomer with a distinct electronic topography. By shifting the nitrogen from position 7 to 5 and blocking the C7 position with fluorine, this scaffold alters the hydrogen bond acceptor vector, modulates lipophilicity (LogP), and blocks metabolic soft spots, offering a strategic alternative when the 7-azaindole IP space is crowded or when selectivity profiles require tuning.

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Comparison Matrix: Physicochemical & Functional Profiles

Feature	7-Azaindole **(Standard)**	7-Fluoro-5-Azaindole **(Variant)**
IUPAC Name	1H-pyrrolo[2,3-b]pyridine	7-fluoro-1H-pyrrolo[3,2-c]pyridine
CAS Registry	271-63-6	1190315-04-8
H-Bond Motif	Bidentate: N1 (Donor) + N7 (Acceptor). Mimics Purine.	Monodentate/Altered: N1 (Donor) + N5 (Distal Acceptor).
Electronic Character	Electron-deficient pyridine fused to electron-rich pyrrole.	Highly polarized. F-atom exerts strong inductive (-I) effect on the ring system.
pKa (Pyridine N)	~4.6 (Moderately basic)	< 3.0 (Significantly reduced basicity due to F-substitution).
Metabolic Stability	Susceptible to oxidation at C-positions (esp. C4/C5).	Enhanced: Fluorine at C7 blocks a primary metabolic soft spot.
Primary Application	ATP-competitive Kinase Inhibitors (Hinge Binder).	Scaffold hopping; Selectivity tuning; IP space navigation.

Structural Anatomy & Electronic Topography

The fundamental difference lies in the fusion of the pyridine ring to the pyrrole and the resulting placement of the heteroatoms.

The 7-Azaindole "Gold Standard"

The 7-azaindole scaffold is defined by a [2,3-b] fusion. The nitrogen at position 7 (N7) is coplanar with the pyrrole nitrogen (N1), creating a "pincer-like" geometry.

- Mechanism: This geometry perfectly complements the backbone amide (donor) and carbonyl (acceptor) of the kinase hinge region (e.g., residues like Met, Glu, or Leu in the ATP pocket).

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- Limitation: Because it is so effective, it is promiscuous. Achieving selectivity often requires elaborate decoration at the C3 or C4 positions.

The 7-Fluoro-5-Azaindole "Tuned Variant"

This scaffold features a [3,2-c] fusion. The pyridine nitrogen is moved to position 5 (N5), and a fluorine atom is introduced at position 7.

- Vector Shift: The N5 is spatially distinct from N7. It does not form the classic 1,3-bidentate motif with N1. Instead, it presents an acceptor vector that is "deeper" into the pocket or solvent-exposed, depending on binding mode.

- The Fluorine Effect:

  - pKa Modulation: Fluorine is the most electronegative element. Its placement at C7 (ortho to the bridgehead) exerts a strong inductive withdrawal. This lowers the pKa of the N5 pyridine nitrogen, making it less likely to be protonated at physiological pH. This can improve membrane permeability (higher effective lipophilicity).

  - Metabolic Blocking: The C7 position in azaindoles is often a site of oxidative metabolism (hydroxylation). Fluorine substitution effectively "caps" this site, extending the compound's half-life (

).

Structural Visualization (DOT)

The following diagram illustrates the atomic connectivity and vector differences between the two scaffolds.

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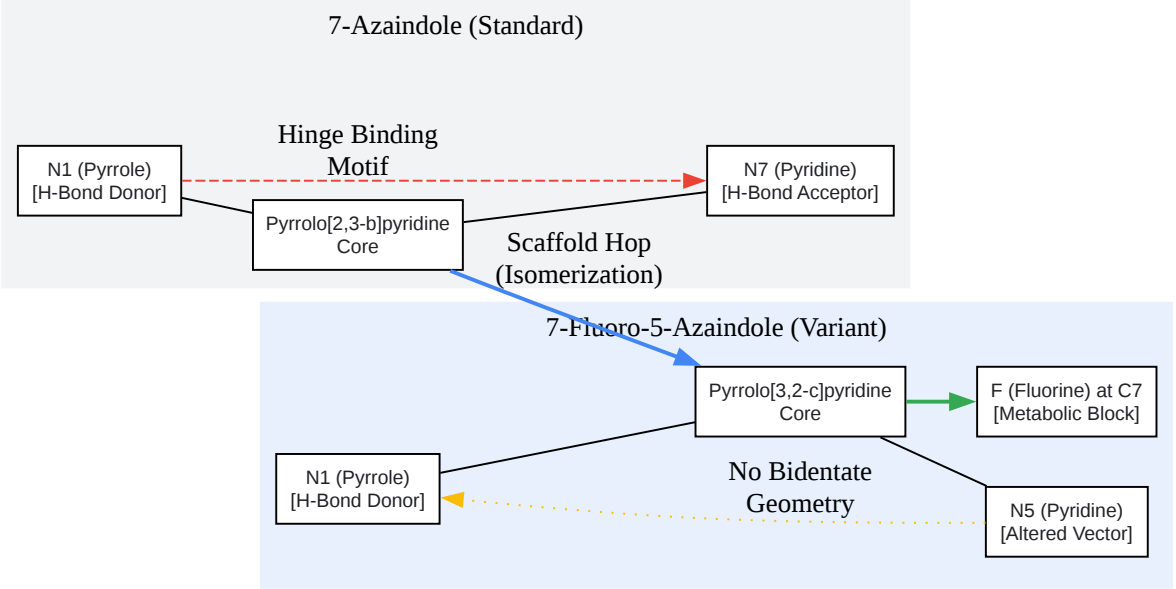

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Caption: Structural logic comparison showing the loss of the bidentate hinge motif in 7-fluoro-5-azaindole and the introduction of the metabolic blocking Fluorine.

Medicinal Chemistry Implications[2][3][4][5][6][7][8]

Bioisosterism & Selectivity

Replacing 7-azaindole with 7-fluoro-5-azaindole is not a 1:1 swap. It is a selectivity filter.

- 7-Azaindole: Binds strongly to most kinases (Type I inhibitors).
- 7-Fluoro-5-Azaindole: The altered N-vector means it will likely clash or fail to bind with kinases that strictly require the N7 acceptor. However, it may pick up unique interactions in kinases with flexible hinge regions or specific water networks, potentially increasing selectivity for difficult targets (e.g., specific mutants or non-kinase targets like bromodomains).

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Solubility and Permeability

- Solubility: 7-azaindoles are generally soluble due to the basic pyridine nitrogen.
- Permeability: The 7-fluoro-5-azaindole variant often exhibits superior passive permeability. The fluorine atom increases lipophilicity (LogP), while simultaneously reducing the basicity of the pyridine nitrogen (lowering the fraction ionized at pH 7.4). This "neutralizing" effect facilitates passage through the lipid bilayer.

Experimental Protocols

To validate the advantages of the 7-fluoro-5-azaindole scaffold, the following experimental workflows are recommended.

Protocol: Comparative pKa Determination (Spectrophotometric)

Determine the electronic impact of the Fluorine substitution.

- Preparation: Prepare 10 mM stock solutions of 7-azaindole and 7-fluoro-5-azaindole in DMSO.
- Titration: Dilute stocks to 50 µM in a universal buffer system (pH 2.0 to 12.0).
- Measurement: Use a UV-Vis spectrophotometer to scan from 200–400 nm at 0.5 pH unit intervals.
- Analysis: Track the bathochromic shift of the

  associated with the pyridine ring protonation.
- Calculation: Fit the absorbance data to the Henderson-Hasselbalch equation.
  - Expected Result: 7-azaindole pKa

    4.6. 7-fluoro-5-azaindole pKa

    2.5–3.0.

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Protocol: Metabolic Stability Assay (Microsomal)

Verify the metabolic blocking capability of the C7-Fluorine.

- Incubation: Incubate test compounds (1 µM) with pooled human liver microsomes (HLM) and NADPH regenerating system at 37°C.
- Sampling: Quench aliquots at 0, 5, 15, 30, and 60 minutes using ice-cold acetonitrile containing an internal standard (e.g., Tolbutamide).
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Quantification: Monitor the disappearance of the parent compound and the appearance of +16 Da peaks (hydroxylation).
    - Success Metric: 7-fluoro-5-azaindole should show a significantly lower intrinsic clearance (

) and reduced formation of hydroxylated metabolites compared to the non-fluorinated 5-azaindole analog.

Synthesis & Manufacturing Considerations

Synthesizing the 5-azaindole scaffold is historically more challenging than the 7-azaindole scaffold.

- 7-Azaindole Synthesis: Often achieved via the Bartoli indole synthesis (using nitro-pyridines and vinyl Grignard) or oxidative coupling of amino-pyridines and alkynes (Rh/Ag catalysis).
- 7-Fluoro-5-Azaindole Synthesis: Requires a fluorinated pyridine precursor.
    - Key Pathway: Hemetsberger-Knittel synthesis or palladium-catalyzed cyclization of fluorinated amino-halopyridines.
    - Reagent Warning: The introduction of fluorine often requires handling aggressive fluorinating agents (e.g., Selectfluor) if not present in the starting material, but starting with 2-fluoro-4-methyl-5-nitropyridine derivatives is preferred for regiocontrol.

Synthesis Workflow Diagram

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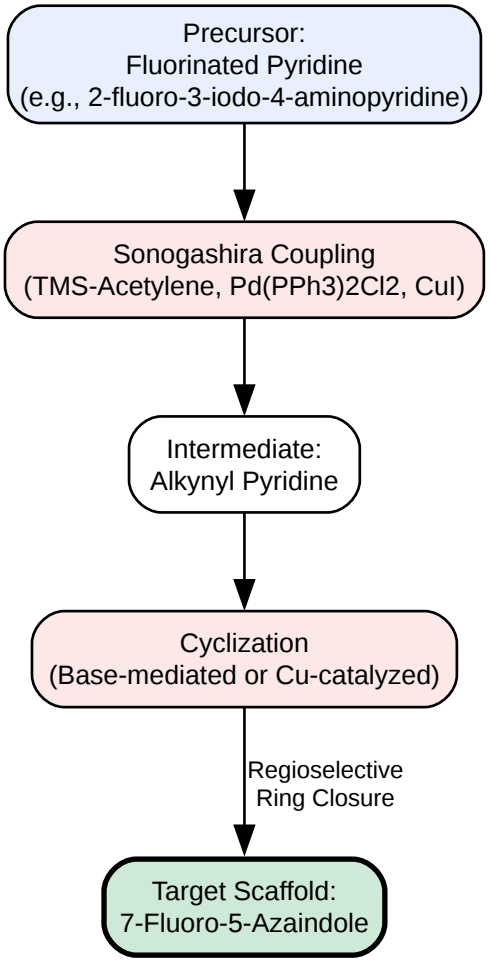

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Caption: General synthetic strategy for accessing the fluorinated 5-azaindole core.

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